

Solubility Profile of 1-Propanesulfonic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Propanesulfonic acid

Cat. No.: B1222372

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An in-depth examination of the solubility characteristics of **1-propanesulfonic acid** in aqueous and organic media, providing essential data and methodologies for laboratory applications.

Introduction

1-Propanesulfonic acid ($\text{CH}_3\text{CH}_2\text{CH}_2\text{SO}_3\text{H}$) is a strong organic acid belonging to the class of alkanesulfonic acids. Its combination of a short alkyl chain and a highly polar sulfonic acid group imparts a unique solubility profile, making it a subject of interest in various chemical and pharmaceutical applications, including as a catalyst, reactant, and in the formulation of ionic liquids. This technical guide provides a comprehensive overview of the solubility of **1-propanesulfonic acid** in water and a range of common organic solvents, intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **1-propanesulfonic acid** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₃ H ₈ O ₃ S	[1]
Molecular Weight	124.16 g/mol	[1]
Appearance	Colorless to pale yellow or brown liquid/solid	[2]
Density	1.25 g/mL at 20 °C	[3]
Melting Point	8.0°C	[4]
Refractive Index	n ₂₀ /D 1.44	

Solubility Data

The sulfonic acid functional group is capable of strong hydrogen bonding, which dictates the solubility of **1-propanesulfonic acid** in various solvents.

Water Solubility

1-Propanesulfonic acid is widely reported to be highly soluble in water.[2][5] The strong polarity of the sulfonic acid group allows it to readily form hydrogen bonds with water molecules, leading to excellent miscibility. While specific quantitative data is not readily available in the literature, it is described as forming clear, highly conductive solutions.[2] The sodium salt of **1-propanesulfonic acid** is also highly soluble in water, with at least one source indicating a solubility of 10% (10 g per 100 mL) for the monohydrate salt.[6][7]

Organic Solvent Solubility

Quantitative solubility data for **1-propanesulfonic acid** in organic solvents is not extensively documented in publicly available literature. However, based on its chemical structure and the general solubility trends of sulfonic acids, a qualitative assessment can be made. The solubility will be largely dependent on the polarity of the solvent.

The following table summarizes the expected and observed solubility of **1-propanesulfonic acid** in various classes of organic solvents.

Solvent Class	Solvent	Expected/Observed Solubility	Rationale
Protic Polar	Methanol, Ethanol, Isopropanol	Expected to be soluble	Capable of hydrogen bonding with the sulfonic acid group.
Aprotic Polar	Acetone, Methyl Ethyl Ketone (MEK)	Expected to be soluble	The polarity of the solvent can interact with the polar sulfonic acid group.
Tetrahydrofuran (THF)	Expected to be soluble	THF is a polar ether that can solvate the molecule.	
Nonpolar	Hexane, Toluene	Expected to be poorly soluble to insoluble	The nonpolar nature of these solvents does not favorably interact with the highly polar sulfonic acid group.

It is important to note that this qualitative assessment should be confirmed by experimental determination for specific applications.

Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data, the following section outlines a general experimental protocol for determining the solubility of a compound like **1-propanesulfonic acid**. This method is based on the principle of creating a saturated solution and then quantifying the concentration of the dissolved solute.

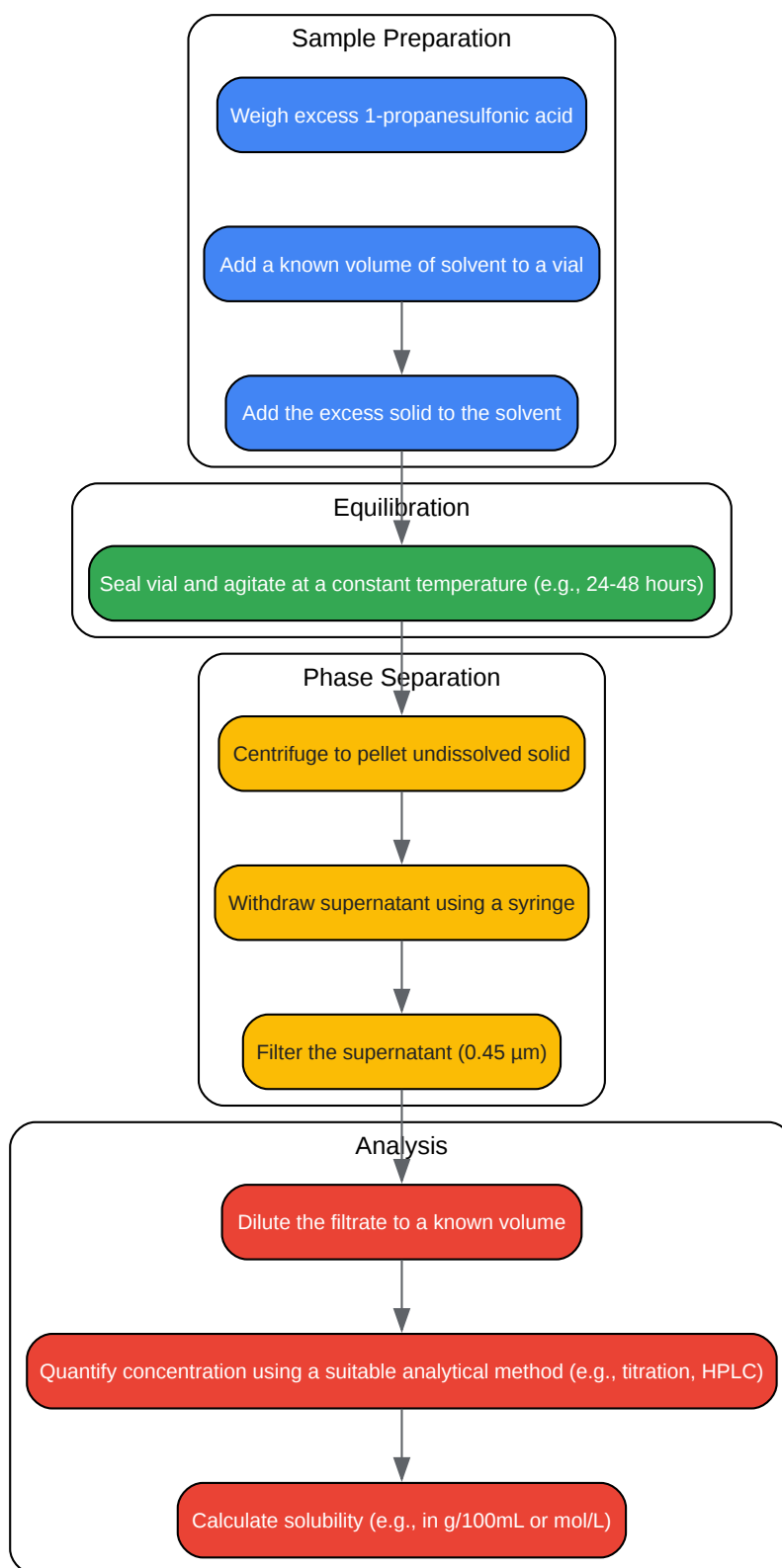
Materials and Equipment

- **1-Propanesulfonic acid**
- Selected solvents (e.g., water, ethanol, acetone)
- Analytical balance

- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringes and filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, titrator)

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the experimental determination of solubility.



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Caption: A generalized workflow for the experimental determination of solubility.

Conclusion

1-Propanesulfonic acid exhibits high solubility in water due to its polar sulfonic acid group. While quantitative data in organic solvents is sparse, it is expected to be soluble in polar organic solvents and poorly soluble in nonpolar solvents. For precise applications, experimental determination of solubility is recommended. The provided experimental workflow offers a robust starting point for researchers to obtain reliable solubility data for **1-propanesulfonic acid** in solvents relevant to their work. This understanding of its solubility characteristics is crucial for its effective application in research and development.

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- To cite this document: BenchChem. [Solubility Profile of 1-Propanesulfonic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222372#solubility-of-1-propanesulfonic-acid-in-water-and-organic-solvents]

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